

A Technical Guide to the Solubility of Pigment Yellow 110 in Organic Solvents

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Compound of Interest

Compound Name: Pigment Yellow 110

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Introduction to Pigment Yellow 110 (C.I. 56280)

Pigment Yellow 110 (PY110), chemically classified as an isoindolinone, is a high-performance organic pigment known for its vibrant reddish-yellow hue.^[1] Its C.I. Name is **Pigment Yellow 110** and its CAS number is 5590-18-1.^{[2][3]} This pigment is widely utilized in demanding applications such as automotive coatings, industrial paints, plastics, and specialized inks due to its exceptional fastness properties.^[4]

A defining characteristic of pigments, as opposed to dyes, is their inherent insolubility in the application medium.^[5] The performance of **Pigment Yellow 110** is therefore not typically characterized by quantitative solubility values (e.g., g/L). Instead, its interaction with organic solvents is measured by its "solvent fastness" or "bleeding resistance." This metric evaluates the extent to which the pigment color leaches into a solvent, a critical factor for preventing color migration and ensuring the stability of the final product. High solvent fastness corresponds to extremely low solubility.

This guide provides a comprehensive overview of the solvent resistance of **Pigment Yellow 110** and outlines a standardized protocol for its evaluation.

Solvent Resistance Data for Pigment Yellow 110

The following table summarizes the solvent resistance of **Pigment Yellow 110** in various common organic solvents. The data is compiled from technical datasheets and is presented

using a standard 1-5 scale, where 5 denotes excellent resistance (no bleeding or discoloration) and 1 denotes poor resistance.

Solvent	Solvent Class	Resistance Rating (1-5 Scale)	Source(s)
Butyl Acetate	Ester	4 - 5	[3]
Benzene	Aromatic Hydrocarbon	4 - 5	[3]
Xylene	Aromatic Hydrocarbon	5 (Excellent)	[6]
Ketones (general)	Ketone	4 - 5	[3]
Methyl Ethyl Ketone (MEK)	Ketone	5 (Excellent)	[6]
Ethyl Alcohol (Ethanol)	Alcohol	5	[3] [6]
Mineral Spirits	Aliphatic Hydrocarbon	5 (Excellent)	[6]
Ethyl Acetate	Ester	5 (Excellent)	[6]

Note on Rating Scale:

- 5 (Excellent): No coloration of the solvent is observed.
- 4 (Very Good): Very slight coloration of the solvent.
- 3 (Good): Slight but noticeable coloration of the solvent.
- 2 (Fair): Considerable coloration of the solvent.
- 1 (Poor): Strong coloration of the solvent.

As the data indicates, **Pigment Yellow 110** demonstrates very good to excellent resistance across a broad spectrum of organic solvents, from polar alcohols and ketones to nonpolar aromatic hydrocarbons. This robust performance underscores its suitability for applications involving aggressive solvent systems.

Experimental Protocol: Determination of Solvent Fastness (Bleeding Test)

This section details a standardized laboratory procedure for evaluating the resistance of **Pigment Yellow 110** to organic solvents, adapted from industry-standard test methods.^[7]

3.1 Objective: To qualitatively assess the solubility of a pigment by observing the degree of coloration (bleeding) imparted to a specific organic solvent under controlled conditions.

3.2 Materials and Equipment:

- **Pigment Yellow 110** powder
- Test solvent(s)
- Analytical balance (± 0.001 g)
- 50 mL Erlenmeyer flasks with stoppers
- Flask shaker
- Whatman No. 44 filter paper (or equivalent ashless grade)
- Filter funnel and stand
- Test tubes or cuvettes
- White porcelain spot tile or a white background for observation

3.3 Procedure:

- **Sample Preparation:** Accurately weigh 0.5 g of **Pigment Yellow 110** powder and transfer it into a 50 mL Erlenmeyer flask.
- **Solvent Addition:** Add 20 mL of the test solvent to the flask.
- **Agitation:** Securely stopper the flask and place it on a flask shaker. Agitate the mixture at a consistent speed for 30 minutes at room temperature.

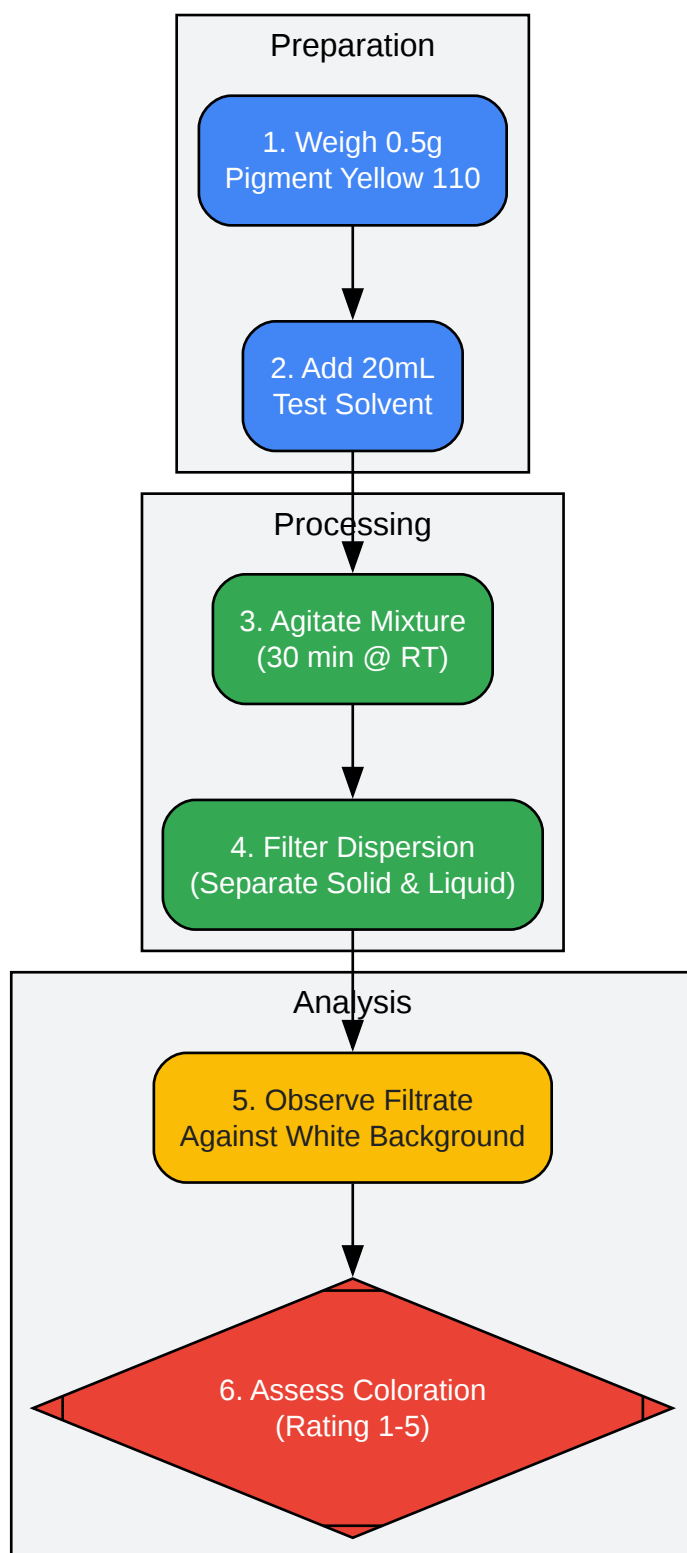
- **Filtration:** Immediately after shaking, filter the dispersion through a fresh Whatman No. 44 filter paper to separate the solid pigment from the solvent. Collect the filtrate in a clean test tube.
- **Observation:** Place the test tube of filtrate against a white background. Observe the color of the filtrate.
- **Assessment:** Assess the degree of bleeding based on the 1-5 scale described in Section 2.0. A completely colorless filtrate indicates excellent resistance (Rating 5).

3.4 Safety Precautions:

- All procedures should be performed in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, must be worn.
- Consult the Safety Data Sheet (SDS) for each solvent before use.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the solvent fastness determination protocol.



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Caption: Workflow for Determining Pigment Solvent Fastness.

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